

Essential Safety and Operational Guidance for Handling Danoprevir

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Compound of Interest

Compound Name: Danoprevir

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Danoprevir**. The following procedural guidance outlines personal protective equipment (PPE) requirements, safe handling protocols, and disposal plans to ensure a secure laboratory environment.

Hazard Identification and Classification

Danoprevir is classified as harmful if swallowed.[1] It may also cause skin, eye, and respiratory tract irritation.[2] Therefore, adherence to strict safety protocols is mandatory.

GHS Classification	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment must be worn when handling **Danoprevir**.

Protection Type	Required Equipment	Specifications and Guidelines
Eye Protection	Safety goggles with side-shields	Ensure a snug fit to protect against splashes and dust.[1]
Hand Protection	Chemical-impermeable gloves	Gloves must be inspected prior to use. Wash and dry hands after removing gloves. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[3]
Body Protection	Impervious clothing or lab coat	Wear suitable protective clothing to prevent skin contact.[1][3] Fire/flammable resistant clothing is also recommended.[3]
Respiratory Protection	Suitable respirator	Use only in areas with appropriate exhaust ventilation.[1] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[3]

Safe Handling and Operational Plan

1. Engineering Controls:

- Handle **Danoprevir** in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure that a safety shower and eyewash station are readily accessible.[1]

2. Handling Procedures:

- Avoid the formation of dust and aerosols.[1][3]

- Do not breathe mist, gas, or vapors.[3]
- Avoid contact with skin and eyes.[3]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[3]

3. Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended long-term storage is at -20°C.[1]

Emergency Procedures

Exposure Type	First Aid Measures
Inhalation	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[2][3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[2][3]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2][3]

Accidental Release Measures: In case of a spill, evacuate personnel to a safe area. Wear appropriate PPE and avoid dust formation. Prevent further leakage if it is safe to do so. Do not

let the chemical enter drains. Collect the spilled material and place it in a suitable, closed container for disposal.[3]

Disposal Plan

All waste materials containing **Danoprevir** must be disposed of in accordance with federal, state, and local regulations.[2]

- Contact a licensed professional waste disposal company to arrange for disposal.[2]
- Do not allow the product to enter drains or surface water.[4]

Physicochemical and Toxicological Data

Property	Value
Molecular Formula	C35H46FN5O9S[1]
Molecular Weight	731.83 g/mol [1]
CAS Number	850876-88-9[1]
Melting Point	153 °C[4]
Solubility	DMSO: 144 mg/mL[5]

Toxicological Data	Information
Acute Oral Toxicity	Category 4: Harmful if swallowed.[1]
Skin Corrosion/Irritation	May cause skin irritation.[2]
Eye Damage/Irritation	May cause eye irritation.[2]
Sensitization	No sensitizing effects are known.[4]

Experimental Protocol: HCV NS3/4A Protease Inhibition Assay

The inhibitory activity of **Danoprevir** on the HCV NS3/4A protease can be determined using a continuous fluorescent resonance energy transfer (FRET) assay.[5]

Methodology:

- Prepare a reaction buffer containing 25 μ M NS4A peptide, 50 mM Tris-HCl (pH 7.5), 15% (v/v) glycerol, 10 mM dithiothreitol, and 0.5 μ M QXL520-labeled FRET substrate.
- Add 50 pM of K2040 enzyme to initiate the reaction in black 96-well plates.
- Include control reactions lacking inhibitors and enzymes.
- Collect fluorescence data and calculate initial rates from the linear phase of the reaction (up to 1 hour).
- Use the initial rates to determine the IC₅₀ value for **Danoprevir**.

Workflow for Safe Handling of Danoprevir



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Caption: Workflow for the safe handling of **Danoprevir** from preparation to disposal.

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